

D-ribo-Phytosphingosine-13C2,d2 certificate of analysis

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *D-ribo-Phytosphingosine-13C2,d2*

Cat. No.: B030863

[Get Quote](#)

Technical Guide: D-ribo-Phytosphingosine-13C2,d2

An In-depth Analysis for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **D-ribo-Phytosphingosine-13C2,d2**, a stable isotope-labeled version of the naturally occurring sphingolipid, D-ribo-phytosphingosine. This document is intended for researchers, scientists, and professionals in drug development who are utilizing this compound in their studies.

D-ribo-phytosphingosine is a crucial bioactive lipid involved in various cellular processes. It is a fundamental component of ceramides and other complex sphingolipids, playing a significant role in maintaining the structural integrity of cell membranes.^{[1][2]} Furthermore, it acts as a signaling molecule, modulating cellular growth and mediating the heat stress response in yeast.^[2] Its involvement extends to the synthesis of other key lipid mediators, including phytosphingosine-1-phosphate and inositol phosphorylceramide.^{[2][3]}

The isotopically labeled **D-ribo-Phytosphingosine-13C2,d2** serves as an invaluable internal standard for quantitative analysis of phytosphingosine and related sphingolipids using mass spectrometry-based techniques.^[4] Its known concentration and distinct mass shift allow for precise and accurate quantification in complex biological matrices.

Physicochemical Properties and Specifications

The following tables summarize the typical physicochemical properties and specifications for D-ribo-Phytosphingosine and its isotopically labeled forms, based on data from various suppliers. Note that exact values may vary by lot and supplier, and users should always refer to the specific Certificate of Analysis provided with their product.

Table 1: General Properties of D-ribo-Phytosphingosine

Property	Value
Synonyms	4-D-Hydroxysphinganine, (2S,3S,4R)-2-aminooctadecane-1,3,4-triol
Molecular Formula	C18H39NO3
Molecular Weight	317.5 g/mol [5]
Appearance	White to off-white powder
Purity	>99% (by TLC)[1][2]
Storage Temperature	-20°C[1][2]
Solubility	Soluble in methanol[6]

Table 2: Isotopic Labeling Specifications for **D-ribo-Phytosphingosine-13C2,d2**

Property	Value
Isotopic Labels	2 x 13C, 2 x 2H (Deuterium)
Expected Molecular Formula	C16 13C2 H37 2H2 NO3
Expected Molecular Weight	~321.5 g/mol
Isotopic Purity	Typically ≥99%

Experimental Protocols

Preparation of Stock Solutions

A common procedure for preparing a stock solution of D-ribo-Phytosphingosine involves dissolving the powdered compound in an appropriate organic solvent.

Materials:

- **D-ribo-Phytosphingosine-13C2,d2** powder
- Methanol (LC-MS grade)
- Glass vial with a PTFE-lined cap
- Analytical balance
- Vortex mixer and sonicator

Procedure:

- Accurately weigh the desired amount of **D-ribo-Phytosphingosine-13C2,d2** powder using an analytical balance.
- Transfer the powder to a clean glass vial.
- Add the calculated volume of methanol to achieve the desired stock concentration (e.g., 1 mg/mL).
- Cap the vial tightly and vortex thoroughly to dissolve the powder.
- If necessary, sonicate the vial in a water bath for 5-10 minutes to ensure complete dissolution.
- Store the stock solution at -20°C.

Quantification of Phytosphingosine in Biological Samples by LC-MS/MS

This protocol outlines a general workflow for the quantification of endogenous phytosphingosine in a biological sample, such as cell lysates or tissue homogenates, using **D-ribo-Phytosphingosine-13C2,d2** as an internal standard.

Materials:

- Biological sample (e.g., cell pellet, tissue homogenate)
- **D-ribo-Phytosphingosine-13C2,d2** internal standard stock solution
- Extraction solvent (e.g., chloroform:methanol mixture)
- Liquid chromatography-tandem mass spectrometry (LC-MS/MS) system

Experimental Workflow:**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Avanti Research[™] - A Croda Brand | Sigma-Aldrich [sigmaaldrich.com]
- 2. D-ribo-Phytosphingosine powder Avanti Lipids [sigmaaldrich.com]
- 3. Chemical synthesis of D-ribo-phytosphingosine-1-phosphate, a potential modulator of cellular processes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. caymanchem.com [caymanchem.com]
- 5. Phytosphingosine | C18H39NO3 | CID 122121 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [D-ribo-Phytosphingosine-13C2,d2 certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b030863#d-ribo-phytosphingosine-13c2-d2-certificate-of-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com